

Desalkylgidazepam-d5: A Technical Guide to its Certificate of Analysis and Purity Determination

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Desalkylgidazepam-d5

Cat. No.: B10829633

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the certificate of analysis and purity determination methods for **Desalkylgidazepam-d5**. This deuterated analog serves as a critical internal standard for the quantitative analysis of Desalkylgidazepam, a metabolite of the benzodiazepine Gidazepam. This document outlines the key quality control parameters, analytical methodologies, and data interpretation necessary for its reliable use in research and forensic applications.

Certificate of Analysis: Summary of Quantitative Data

A Certificate of Analysis (CoA) for a reference standard like **Desalkylgidazepam-d5** provides a detailed summary of its identity, purity, and other critical quality attributes. The following tables present a compilation of typical quantitative data found on a CoA for this compound, based on information from leading suppliers.

Table 1: General Information and Physicochemical Properties

Parameter	Specification
Chemical Name	7-bromo-1,3-dihydro-5-(phenyl-d5)-2H-1,4-benzodiazepin-2-one
Synonym	Bromonordiazepam-d5
CAS Number	1782531-89-8[1][2][3][4]
Molecular Formula	C ₁₅ H ₆ BrD ₅ N ₂ O[1][2][3][4]
Formula Weight	320.2 g/mol [1][2][3][4]
Appearance	A solid[5]
Solubility	DMF: Slightly soluble, DMSO: Slightly soluble[3]
UV/Vis (λ _{max})	230 nm[5]
Storage	-20°C[4]
Stability	≥ 5 years[5]

Table 2: Purity and Identity Specifications

Test	Method	Specification
Chemical Purity	HPLC/UV	≥98% (as Desalkylgidazepam) [5]
Deuterium Incorporation	Mass Spectrometry	≥99% deuterated forms (d ₁ -d ₅); ≤1% d ₀ [5]
Identity	¹ H-NMR	Conforms to structure
Identity	Mass Spectrometry	Conforms to structure
Residual Solvents	GC-HS	Meets USP <467> requirements
Water Content	Karl Fischer Titration	Report value

Experimental Protocols for Purity Determination

The purity of **Desalkylgidazepam-d5** is typically determined using a combination of chromatographic and spectroscopic techniques. The following are detailed methodologies representative of those used in the quality control of this reference standard.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

HPLC is a primary method for assessing the chemical purity of **Desalkylgidazepam-d5** by separating it from any non-deuterated counterparts and other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient: A time-programmed gradient is employed, starting with a higher percentage of Mobile Phase A and gradually increasing the percentage of Mobile Phase B to elute the analyte and any impurities. A typical gradient might run from 5% to 95% Mobile Phase B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV detection at 230 nm.
- Injection Volume: 10 μ L.
- Purity Calculation: The purity is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram.

Mass Spectrometry (MS) for Identity and Deuterium Incorporation

Mass spectrometry is used to confirm the molecular weight of **Desalkylgidazepam-d5** and to determine the extent of deuterium incorporation.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., ESI or APCI).
- Ionization Mode: Positive ion mode is typically used.
- Mass Range: A scan range appropriate to detect the molecular ion of **Desalkylgidazepam-d5** ($m/z \approx 320.2$) and its non-deuterated analog ($m/z \approx 315.2$).
- Data Analysis: The isotopic distribution of the molecular ion peak is analyzed to confirm the presence of five deuterium atoms and to quantify the percentage of the d_5 species relative to d_0 to d_4 species.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Profiling

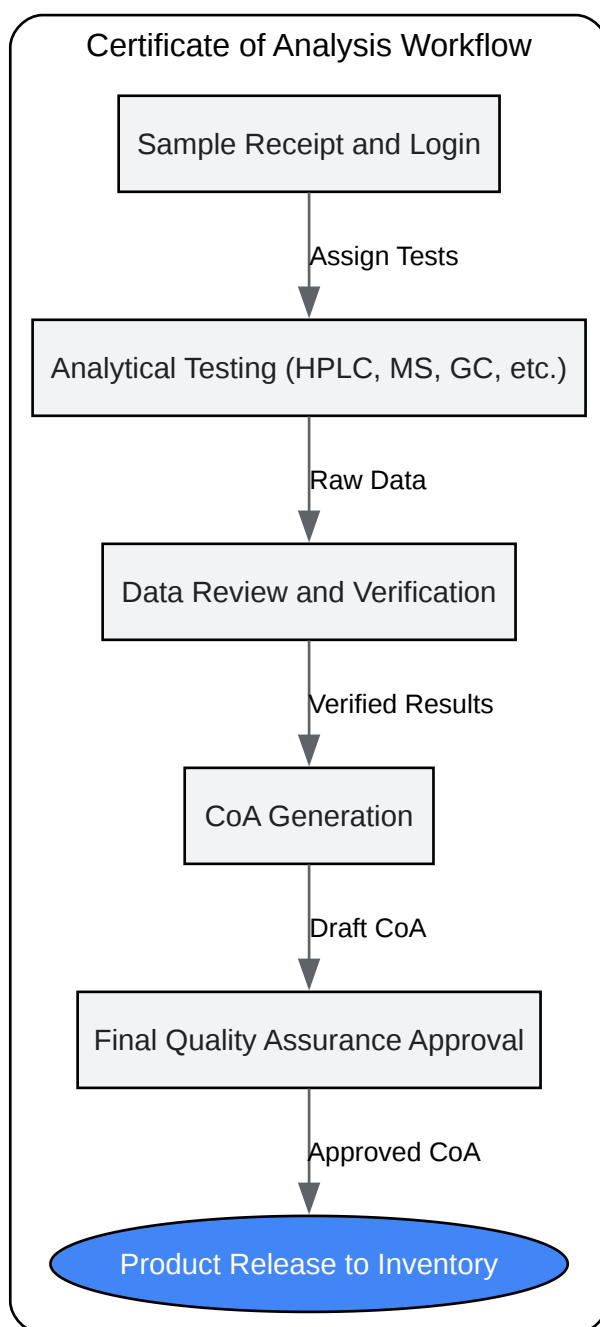
GC-MS can be employed to identify and quantify volatile impurities and to confirm the identity of the main component.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μm).
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: A temperature ramp is used to separate compounds based on their boiling points. A typical program might start at 100°C, hold for 1 minute, then ramp to 300°C at 15°C/min and hold for 5 minutes.
- Injector Temperature: 280°C.
- Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Mass Spectrometer Mode: Full scan mode to identify all eluted compounds.

- **Data Analysis:** The resulting chromatogram and mass spectra are compared to a reference library to identify any impurities.

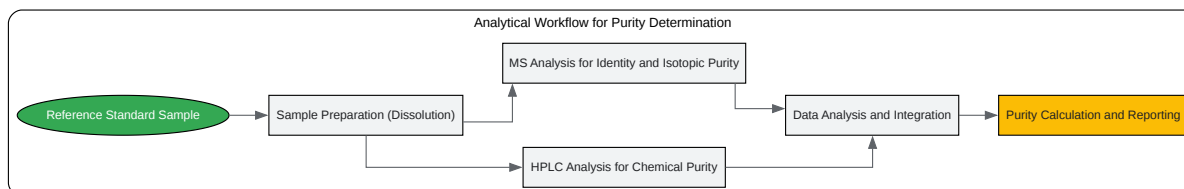
Visualizing the Workflow

To better illustrate the processes involved in the quality control and analysis of a reference standard, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: General workflow for the generation of a Certificate of Analysis.



[Click to download full resolution via product page](#)

Caption: Typical analytical workflow for purity determination of a reference standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Desalkylgidazepam-d5 (CRM) | CAS 1782531-89-8 | Cayman Chemical | Biomol.com [biomol.com]
- 3. Desalkylgidazepam-d5 | CAS 1782531-89-8 | Cayman Chemical | Biomol.com [biomol.com]
- 4. caymanchem.com [caymanchem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Desalkylgidazepam-d5: A Technical Guide to its Certificate of Analysis and Purity Determination]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b10829633#desalkylgidazepam-d5-certificate-of-analysis-and-purity-determination>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com